

Degradation mechanisms of Strontium bromide monohydrate in air

Author: BenchChem Technical Support Team. Date: November 2025

Compound of Interest		
Compound Name:	Strontium bromide monohydrate	
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Strontium Bromide Monohydrate Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) concerning the degradation mechanisms of **Strontium Bromide Monohydrate** (SrBr₂·H₂O) in air. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary degradation mechanisms for **strontium bromide monohydrate** when exposed to ambient air?

A1: The primary degradation mechanisms for **strontium bromide monohydrate** in air are:

- Hydration: The monohydrate is hygroscopic and will absorb atmospheric moisture to form the more stable strontium bromide hexahydrate (SrBr₂·6H₂O). This is a reversible physical degradation process.
- Deliquescence: In environments with sufficiently high relative humidity, the monohydrate will absorb enough water to dissolve and form an aqueous solution.
- Reaction with Carbon Dioxide: There is evidence to suggest that in the presence of atmospheric carbon dioxide (CO₂) and moisture, strontium bromide can react to form

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strontium carbonate (SrCO₃), a more stable and less soluble salt. This represents an irreversible chemical degradation pathway.

Q2: My **strontium bromide monohydrate** sample has become clumpy and wet. What is happening?

A2: This is a classic sign of hydration and potentially deliquescence. Strontium bromide is hygroscopic and readily absorbs moisture from the air.[1] The clumping is due to the formation of higher hydrates, and if the relative humidity is above the deliquescence relative humidity (DRH) of the sample, it will begin to dissolve in the absorbed water.

Q3: I have observed a white, insoluble precipitate forming in my strontium bromide solution that was left open to the air. What could this be?

A3: This precipitate is likely strontium carbonate (SrCO₃). Strontium bromide in solution, or as a solid in the presence of moisture, can react with atmospheric carbon dioxide. The resulting strontium carbonate is significantly less soluble in water than strontium bromide and will precipitate out.

Q4: How can I prevent the degradation of my **strontium bromide monohydrate** sample?

A4: To prevent degradation, **strontium bromide monohydrate** should be:

- Stored in a tightly sealed container to minimize exposure to atmospheric moisture and carbon dioxide.
- Kept in a desiccator containing a suitable drying agent (e.g., silica gel, phosphorus pentoxide).
- Handled in a controlled atmosphere, such as a glove box with a dry, inert gas (e.g., nitrogen or argon), for sensitive experiments.

Q5: Can I regenerate the monohydrate from the hexahydrate?

A5: Yes, the hydration process is reversible. You can convert strontium bromide hexahydrate back to the monohydrate by heating it in a controlled environment. Heating the hexahydrate to



approximately 89-100°C will cause it to lose five water molecules to form the monohydrate.[2] Further heating to 180°C will yield the anhydrous form.[2]

Troubleshooting Guide

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Issue	Possible Cause	Troubleshooting Steps
Unexpected weight gain of the sample during an experiment.	Absorption of atmospheric moisture due to the hygroscopic nature of strontium bromide.	1. Ensure the experiment is conducted in a controlled, low-humidity environment (e.g., a dry box or under a flow of dry inert gas). 2. Use pre-dried solvents and reagents. 3. Monitor the relative humidity of the experimental environment.
Formation of an unknown white precipitate in a reaction mixture.	Reaction with atmospheric CO ₂ to form insoluble strontium carbonate.	1. Perform the reaction under an inert atmosphere (N ₂ or Ar) to exclude CO ₂ . 2. Use degassed solvents. 3. Filter the precipitate and analyze it (e.g., by FTIR or XRD) to confirm its identity as SrCO ₃ .
Inconsistent results in repeated experiments.	Variable hydration state of the starting material. The amount of water in the strontium bromide can affect its reactivity and physical properties.	1. Standardize the pretreatment of the strontium bromide monohydrate before each experiment (e.g., by drying at a specific temperature for a set time). 2. Characterize the hydration state of the starting material using techniques like Thermogravimetric Analysis (TGA).
Difficulty in achieving complete dissolution of the sample.	The sample may have partially converted to the less soluble strontium carbonate.	 Visually inspect the sample for any signs of a heterogeneous white powder. If carbonate formation is suspected, attempt dissolution in a dilute acid, which will dissolve the carbonate with the evolution of CO₂ gas.



Data Presentation

Table 1: Hydration and Dehydration Temperatures of Strontium Bromide

Transition	Temperature (°C)	Notes
$SrBr_2 \cdot 6H_2O \rightarrow SrBr_2 \cdot H_2O + 5H_2O$	~89 - 100	Dehydration to the monohydrate.
$SrBr_2 \cdot H_2O \rightarrow SrBr_2 + H_2O$	~180	Dehydration to the anhydrous form.

Table 2: Deliquescence Relative Humidity (DRH) of Strontium Bromide Monohydrate

Specific DRH data for **strontium bromide monohydrate** as a function of temperature is not readily available in the literature. The DRH is a critical parameter that is dependent on temperature.[3] It is recommended to determine this experimentally for your specific conditions. For reference, the table below provides typical DRH values for other common salts at 30°C.[1]

Salt	Deliquescence Relative Humidity (%) at 30°C
Calcium Nitrate	46.7
Ammonium Nitrate	59.4
Sodium Nitrate	72.4
Ammonium Sulfate	79.2
Potassium Chloride	84.0
Potassium Nitrate	90.5

Experimental Protocols

1. Protocol for Determining the Hydration State and Thermal Stability using Thermogravimetric Analysis (TGA)



- Objective: To quantify the water content of a strontium bromide sample and determine its dehydration temperatures.
- · Methodology:
 - Calibrate the TGA instrument for temperature and mass.
 - Place a small, accurately weighed sample (5-10 mg) of strontium bromide monohydrate into a TGA pan (platinum or alumina crucibles are recommended).
 - Place the pan in the TGA furnace.
 - Purge the furnace with a dry, inert gas (e.g., nitrogen or argon) at a constant flow rate (e.g., 20-50 mL/min).
 - Heat the sample from ambient temperature to at least 250°C at a controlled heating rate (e.g., 10°C/min).
 - Record the mass loss as a function of temperature.
 - Analyze the resulting TGA curve. The step-wise mass losses correspond to the loss of water molecules. The temperature at the onset or peak of the derivative of the mass loss curve indicates the dehydration temperature.
- 2. Protocol for Assessing Hygroscopicity and Deliquescence using Dynamic Vapor Sorption (DVS)
- Objective: To determine the critical relative humidity (CRH) or deliquescence relative humidity (DRH) of **strontium bromide monohydrate** at a specific temperature.
- Methodology:
 - Place a small, accurately weighed sample of strontium bromide monohydrate onto the DVS sample pan.
 - Set the instrument to the desired constant temperature (e.g., 25°C).



- Begin the experiment at a low relative humidity (e.g., 0-5% RH) and allow the sample mass to equilibrate.
- Program the instrument to increase the relative humidity in a stepwise manner (e.g., in increments of 10% RH), allowing the sample mass to equilibrate at each step.
- Continue increasing the RH until a significant and sharp increase in mass is observed.
 This point indicates the DRH, where the sample begins to deliquesce.[4]
- The data can be plotted as the change in mass versus relative humidity to generate a moisture sorption isotherm.

Mandatory Visualization

Caption: Degradation pathways of **strontium bromide monohydrate**.

Caption: TGA experimental workflow for hydration analysis.

Caption: DVS experimental workflow for deliquescence analysis.

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- To cite this document: BenchChem. [Degradation mechanisms of Strontium bromide monohydrate in air]. BenchChem, [2025]. [Online PDF]. Available at:



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